

An In-Depth Technical Guide to DFHO for Advanced RNA Imaging

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Compound of Interest

Compound Name: DFHO

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Executive Summary

The ability to visualize ribonucleic acid (RNA) in living cells is paramount for understanding its diverse roles in cellular physiology and disease. **DFHO**, a synthetic fluorophore, in conjunction with a specific RNA aptamer known as 'Corn', presents a robust and highly effective system for real-time imaging of RNA. This technical guide provides a comprehensive overview of the **DFHO**-Corn system, its mechanism of action, detailed experimental protocols for its application, and a summary of its key photophysical properties. The remarkable photostability and low cellular toxicity of the **DFHO**-Corn complex make it an invaluable tool for researchers in molecular biology, drug discovery, and diagnostics.

Introduction to DFHO and the Aptamer-Based "Light-Up" System

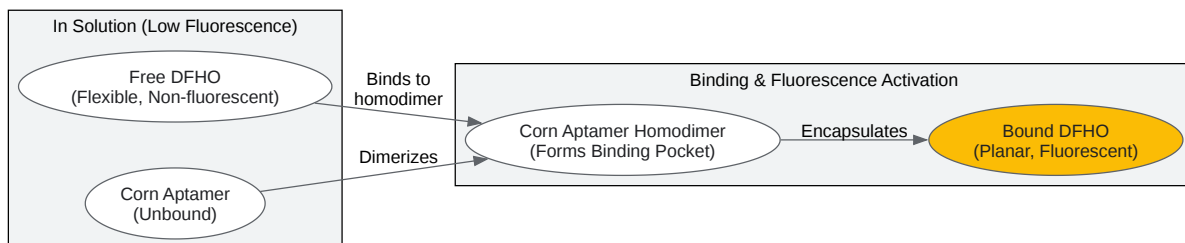
DFHO (3,5-difluoro-4-hydroxybenzylidene imidazolinone-2-oxime) is a fluorogenic dye that exhibits minimal intrinsic fluorescence. Its chemical structure is designed to mimic the chromophore of the red fluorescent protein (RFP). The core principle of its application in RNA imaging lies in a "light-up" system, where its fluorescence is dramatically enhanced upon binding to a specific, high-affinity RNA aptamer.

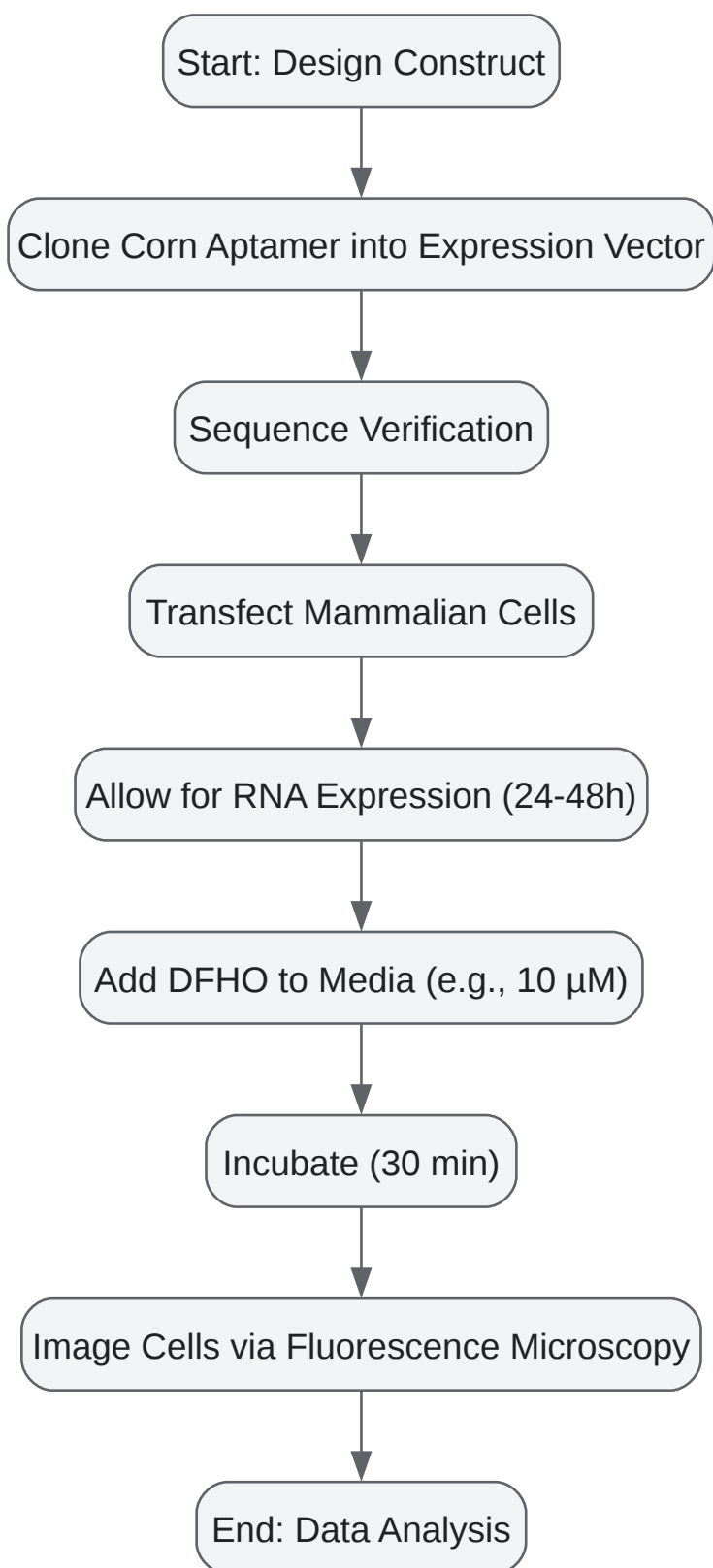
The primary RNA aptamer partner for **DFHO** is named Corn. The Corn aptamer is a relatively small, 28-nucleotide RNA sequence that was identified through Systematic Evolution of Ligands by Exponential Enrichment (SELEX).[1] When **DFHO** binds to the Corn aptamer, it undergoes a conformational change that restricts its non-radiative decay pathways, leading to a significant increase in its fluorescence quantum yield.[1] This specific interaction allows for the precise and selective visualization of RNA molecules that have been genetically tagged with the Corn aptamer sequence.

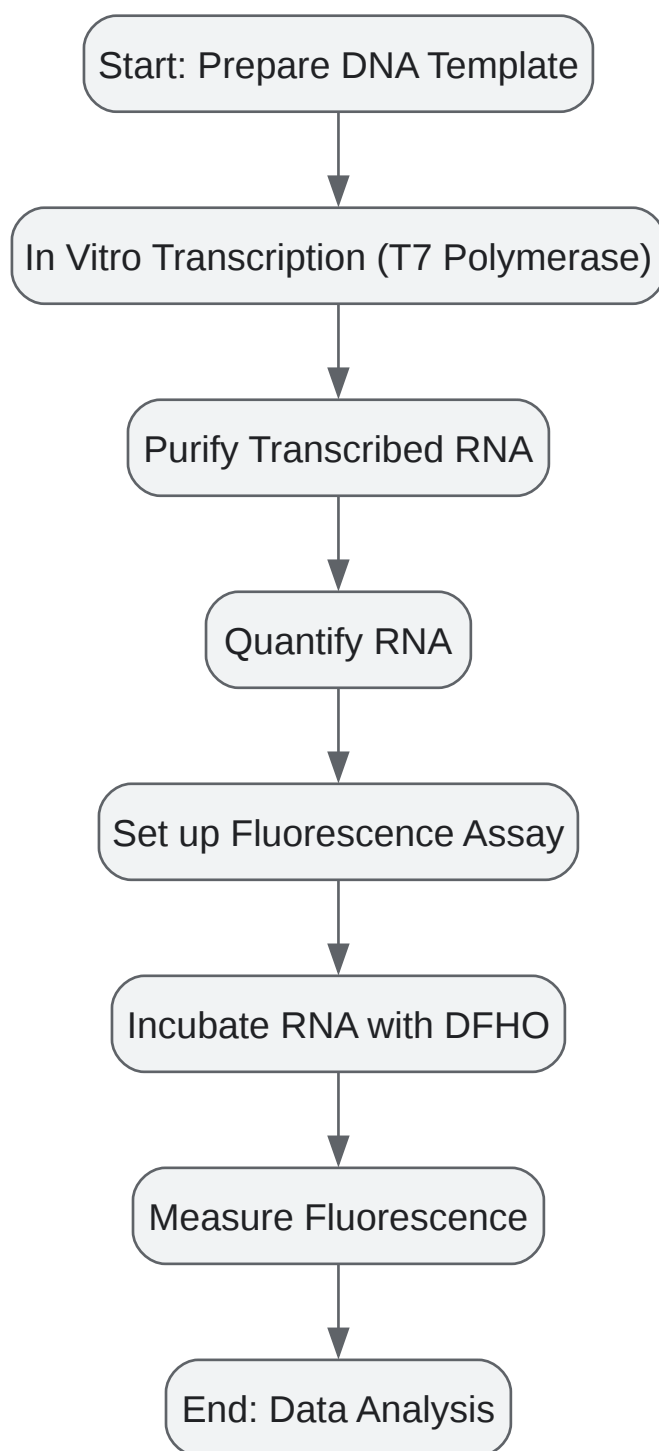
Mechanism of Action: The DFHO-Corn Interaction

The fluorescence activation of **DFHO** is contingent upon its specific binding to the Corn RNA aptamer. In solution, **DFHO** is in a flexible state and dissipates absorbed energy primarily through non-radiative pathways, resulting in negligible fluorescence. The Corn aptamer, in the presence of potassium ions, folds into a unique G-quadruplex structure.[1]

The functional binding unit is a homodimer of the Corn aptamer, which creates a specific binding pocket for a single molecule of **DFHO**. [2] This 2:1 aptamer-to-fluorophore stoichiometry is a distinctive feature of the Corn-**DFHO** system.[2] The **DFHO** molecule is effectively "sandwiched" between the G-quadruplexes of the two Corn protomers.[2] This encapsulation rigidly holds the **DFHO** molecule in a planar conformation, which is essential for efficient fluorescence emission.[1]







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References

- 1. Corn aptamer [aptamer.ribocentre.org]
- 2. Imaging RNA polymerase III transcription using a photostable RNA-fluorophore complex - PMC [pmc.ncbi.nlm.nih.gov]
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